

Technical Guide: GTP Tris Salt Solubility & Preparation in Aqueous Buffers

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Compound of Interest

Compound Name: GTP TRIS SALT

CAS No.: 103192-46-7

Cat. No.: B1140819

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Executive Summary

Guanosine 5'-triphosphate (GTP) is a labile, high-energy nucleotide essential for G-protein signaling, protein synthesis, and cytoskeletal dynamics. While commonly supplied as Lithium or Sodium salts, the Tris (tris(hydroxymethyl)aminomethane) salt form is critical for applications sensitive to alkali metals (e.g., Na^+/K^+ -ATPase assays, ion channel studies).

This guide addresses the specific solubility dynamics of **GTP Tris salt**, providing a validated protocol for preparing stable 100 mM stock solutions. Key technical constraints include the temperature-dependent pKa of Tris, the catalytic effect of divalent cations (Mg^{2+}) on hydrolysis, and the strict requirement for pH control to prevent acid-catalyzed degradation.

Chemical & Physical Properties[1][2][3][4][5][6][7]

Understanding the ionic environment is prerequisite to successful solubilization. GTP is a polyprotic acid; its stability and solubility are dictated by the ionization state of its phosphate chain.

Property	Specification	Technical Note
Molecular Formula	C ₁₀ H ₁₆ N ₅ O ₁₄ P ₃ (Free Acid)	Tris salt MW varies by stoichiometry (typically ~898 Da for 3x Tris).
Solubility Limit	~100 mM (Aqueous)	Commercially supplied as 100 mM solution; Powder solubility ~50 mg/mL.
pKa Values	3.3 (α), 6.3 (γ), 9.3 (N1)	At pH 7.5, GTP exists primarily as GTP ⁴⁻ .
λ _{max}	253 nm	Extinction coefficient ε = 13.7 mM ⁻¹ cm ⁻¹ at pH 7.0.
Critical Counterion	Tris ⁺ (vs. Na ⁺ /Li ⁺)	Prevents interference in alkali-sensitive enzymatic assays.

Solubility Dynamics & Preparation Protocol

The "Tris-Shift" Phenomenon

Unlike phosphate or HEPES buffers, Tris exhibits a significant temperature-dependent pKa shift (

). A GTP stock titrated to pH 7.5 at 25°C will shift to pH ~8.1 at 4°C (storage) and pH ~7.2 at 37°C (assay).

- Implication: You must titrate GTP stocks at the temperature of preparation (usually room temp), but validate pH compatibility for the assay temperature.

Validated Protocol: Preparation of 100 mM GTP Tris Stock

Objective: Create a neutral, stable 100 mM GTP stock from Free Acid or Tris Salt powder.

Reagents:

- GTP Free Acid (MW ~523.2 g/mol) OR **GTP Tris Salt** (Check specific batch MW).
- Tris Base (Solid or 2M solution). Do NOT use Tris-HCl.

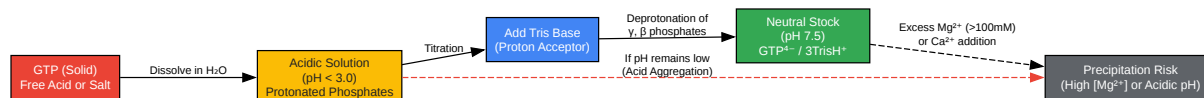
- Nuclease-free water (DEPC-treated or equivalent).

Workflow:

- Calculation: Determine mass for 1 mL of 100 mM solution.
 - Example (Free Acid):
.
- Initial Dissolution: Add GTP powder to ~80% of final volume (e.g., 800 μ L) of water.
 - Observation: Solution will be highly acidic (pH ~3.0) and may appear cloudy or dissolve slowly. Do not heat.
- Neutralization (The Critical Step):
 - Slowly add 2M Tris Base while monitoring pH.
 - GTP requires approx. 3-4 moles of Tris per mole of GTP to reach pH 7.5.
 - Target pH: 7.3 – 7.5.
 - Why Tris Base? Using Tris-HCl adds excess chloride ions, increasing ionic strength unnecessarily. Using NaOH reintroduces sodium, negating the purpose of the Tris salt.
- Final Adjustment: Adjust volume to 1 mL with water. Filter sterilize (0.22 μ m) if necessary for cell culture, though filtration can result in minor volume loss.
- Aliquoting: Divide into single-use aliquots (e.g., 50 μ L) to prevent freeze-thaw degradation.

Visualization: Solvation & Dissociation Logic

The following diagram illustrates the chemical dissociation pathway and the role of Tris in stabilizing the polyanionic GTP species.



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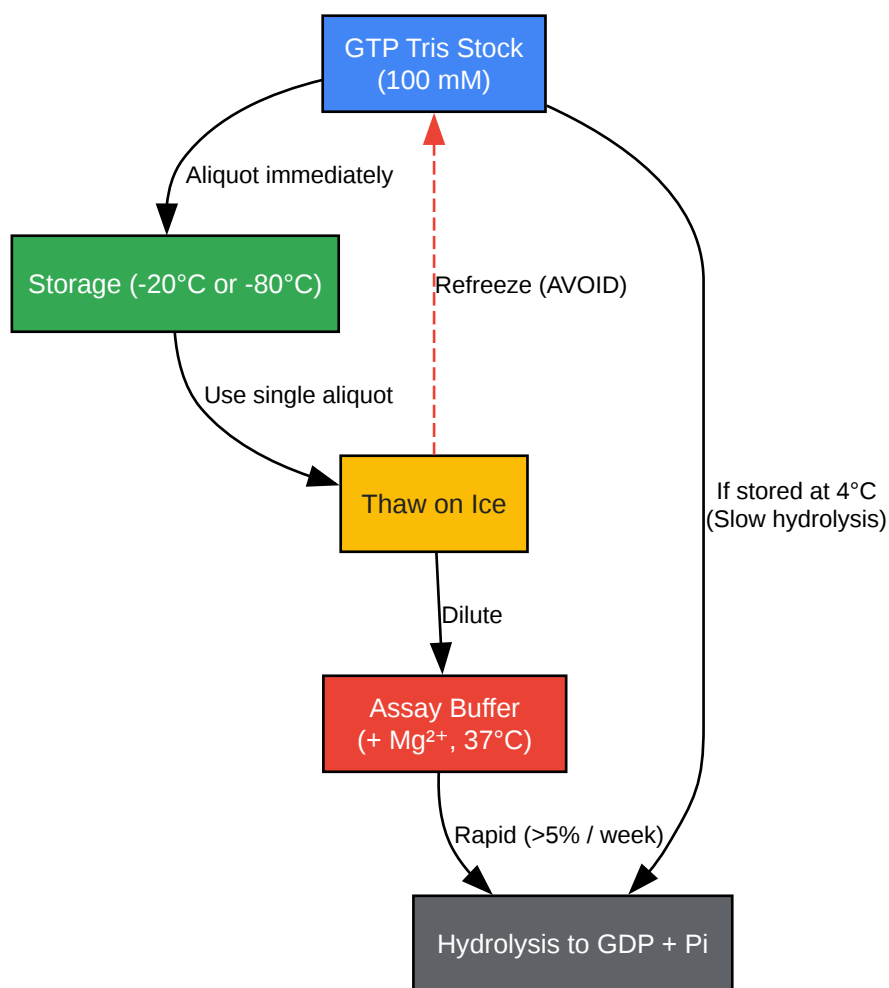
Caption: Solvation pathway for GTP. Acidic conditions promote aggregation; Tris base drives deprotonation to the soluble GTP⁴⁻ species.

Stability & Degradation Mechanisms

GTP is thermodynamically unstable. The hydrolysis of the γ-phosphate to form GDP is the primary degradation pathway.

- **Hydrolysis Rate:** At pH 7.5, GTP hydrolyzes at ~2-4% per year at -20°C, but ~2% per 4 days at 37°C.
- **pH Sensitivity:** Hydrolysis is acid-catalyzed. Maintaining pH > 7.0 is crucial.^[1]
- **Magnesium Effect:** Mg²⁺ coordinates the β and γ phosphates, pulling electron density and making the phosphorus more electrophilic. While essential for biological activity, Mg²⁺ accelerates non-enzymatic hydrolysis in solution.
 - **Best Practice:** Store GTP stocks without Mg²⁺. Add MgCl₂ only to the working buffer immediately prior to the assay.

Visualization: Stability Decision Tree



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Caption: Stability workflow. Note that Mg²⁺ and heat (Assay conditions) significantly accelerate hydrolysis to GDP.

Buffer Compatibility & Troubleshooting

Issue	Cause	Solution
Precipitation with Mg ²⁺	Formation of insoluble Mg-GTP complexes at very high concentrations (>50 mM Mg ²⁺).	Keep [Mg ²⁺] close to equimolar with GTP (e.g., 1-10 mM) in the assay. Mg-GTP is soluble at physiological levels.
"Cloudy" Stock	Incomplete neutralization (pH < 6.0).[2]	Add more Tris Base. GTP is not fully soluble in its protonated acid form at 100 mM.
Assay Interference	Presence of Na ⁺ /Li ⁺ from wrong salt form.	Use GTP Tris salt exclusively; ensure pH adjustment uses Tris Base, not NaOH.
Yellowing	Oxidation or severe degradation.	Discard stock. Confirm storage at -20°C.

References

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- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 6830, Guanosine 5'-triphosphate. (Physicochemical properties).[3][4][1][5][6][7][8][9] Available at: [\[Link\]](#)

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